

Methyl p-toluenesulfinate CAS number and structure

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Compound of Interest

Compound Name: Methyl p-toluenesulfinate

Cat. No.: B049993

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Methyl p-Toluenesulfinate: A Technical Overview

CAS Number: 672-78-6

Abstract

This document provides a concise technical overview of **methyl p-toluenesulfinate**, a sulfinic acid ester. Due to the limited availability of in-depth public data, this guide summarizes the fundamental chemical and physical properties, a known synthetic route, and its primary application as a chemical intermediate. It is intended to serve as a foundational resource for researchers, scientists, and professionals in drug development and organic synthesis. The document highlights the current knowledge gaps and the distinction from its more extensively studied sulfonic acid analog, methyl p-toluenesulfonate.

Chemical Structure and Properties

Methyl p-toluenesulfinate is an organic compound with the chemical formula $C_8H_{10}O_2S$.^{[1][2]}^[3] Its structure features a methyl ester of p-toluenesulfinic acid.

Structure Diagram

Caption: Chemical structure of **methyl p-toluenesulfinate**.

Physicochemical Properties

A summary of the available quantitative data for **methyl p-toluenesulfinate** is presented below. It is important to note the significant lack of comprehensive experimental data in publicly accessible literature.

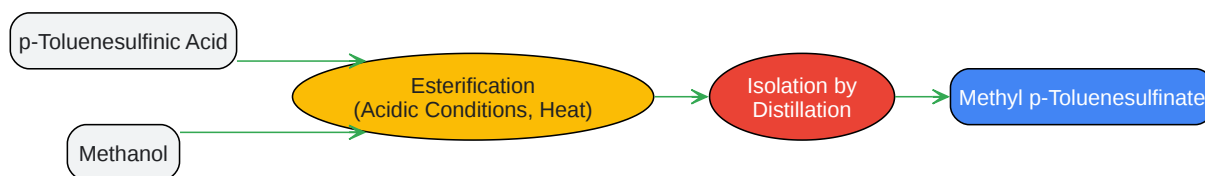
Property	Value	Reference
CAS Number	672-78-6	[1][3]
Molecular Formula	C ₈ H ₁₀ O ₂ S	[1][2][3]
Molecular Weight	170.23 g/mol	[1][3]
Boiling Point	86-88 °C at 4 Torr	[3][4]
Density	1.22 ± 0.1 g/cm ³ (Predicted)	[3][4]
Appearance	Pale Yellow Oil	[3][4]
Solubility	Soluble in Acetonitrile, Chloroform, DCM, Ethyl Acetate	[3][4]

Synthesis and Reactions

Detailed experimental protocols for the synthesis of **methyl p-toluenesulfinate** are not extensively documented in readily available scientific literature. However, a general synthetic pathway has been described.

Synthesis of Methyl p-Toluenesulfinate

Methyl p-toluenesulfinate can be prepared via the esterification of p-toluenesulfonic acid with methanol.[2] This reaction is typically conducted under acidic conditions with the application of heat.[2] The product is subsequently isolated by distillation.[2]



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Caption: Simplified workflow for the synthesis of **methyl p-toluenesulfinate**.

Reactivity and Applications

The primary documented application of **methyl p-toluenesulfinate** is as an intermediate in the synthesis of sulfonamides.[3][4] Further details on its reactivity and other potential applications are not well-documented in the reviewed literature.

Experimental Protocols

A comprehensive search of scientific databases and chemical literature did not yield detailed, step-by-step experimental protocols for the synthesis or use of **methyl p-toluenesulfinate**. The information is limited to general descriptions of synthetic methods.

Signaling Pathways and Biological Activity

There is no information available in the public domain to suggest that **methyl p-toluenesulfinate** is involved in any biological signaling pathways or possesses significant biological activity. Its primary utility appears to be within the realm of chemical synthesis.

Conclusion

Methyl p-toluenesulfinate (CAS 672-78-6) is a sulfinic acid ester with limited, though specific, application as a synthetic intermediate. This technical overview provides the fundamental structural and physical data available. A significant gap in the scientific literature exists regarding its detailed reaction chemistry, comprehensive experimental protocols, and potential biological relevance. Further research would be necessary to fully characterize this compound and explore its potential in broader applications within drug development and materials

science. It is critical for researchers to distinguish this compound from the well-documented methyl p-toluenesulfonate to ensure the accuracy of their scientific endeavors.

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